

An In-depth Technical Guide on the Solubility of Boc-His(Dnp)-OH

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Compound of Interest

Compound Name: Boc-His(Dnp)-OH

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of N α -Boc-Nim-dinitrophenyl-L-histidine (**Boc-His(Dnp)-OH**), a critical protected amino acid derivative used in solid-phase peptide synthesis (SPPS). Understanding its solubility is paramount for efficient peptide synthesis, particularly in the development of peptide-based therapeutics.

Physicochemical Properties

Boc-His(Dnp)-OH is a yellow solid with the molecular formula C₁₇H₁₉N₅O₈ and a molecular weight of 421.36 g/mol ^[1]. The presence of the bulky and hydrophobic tert-butyloxycarbonyl (Boc) and dinitrophenyl (Dnp) protecting groups significantly influences its solubility profile. The Dnp group is notably stable to acidic conditions, such as those used for Boc deprotection, but can be removed by nucleophiles like thiophenol ^{[2][3]}.

Solubility Profile of Boc-His(Dnp)-OH

Quantitative solubility data for **Boc-His(Dnp)-OH** in various solvents is not readily available in published literature. However, qualitative solubility information has been reported by several chemical suppliers and in technical documents. The following table summarizes the known qualitative solubility of **Boc-His(Dnp)-OH**.

Solvent	Qualitative Solubility	Reference(s)
Dimethyl Sulfoxide (DMSO)	Soluble	[1]
Dichloromethane (DCM)	Soluble	[1][4]
Chloroform	Soluble	[1]
Ethyl Acetate	Soluble	[1]
Acetone	Soluble	[1]
Isopropanol (IPA)	Soluble	[2][5]
Water	Slightly soluble	[1][6]
N,N-Dimethylformamide (DMF)	Commonly used as a solvent for SPPS, implying good solubility.	[4]
N-Methyl-2-pyrrolidone (NMP)	A common alternative to DMF in SPPS, suggesting likely solubility.	[4]

It is important to note that **Boc-His(Dnp)-OH** can form a stable solvate with isopropanol (IPA). [2][5] This can be a factor in its handling and dissolution. For solid-phase peptide synthesis, DMF is a very common solvent for dissolving protected amino acids like **Boc-His(Dnp)-OH**. [4]

Experimental Protocols

Protocol 1: Determination of Qualitative Solubility

This protocol provides a general method for determining the qualitative solubility of **Boc-His(Dnp)-OH** in various solvents.

Materials:

- **Boc-His(Dnp)-OH**
- Selection of solvents to be tested (e.g., DMSO, DCM, DMF, Water)

- Small vials or test tubes

- Vortex mixer

- Microbalance

Procedure:

- Weigh approximately 1-2 mg of **Boc-His(Dnp)-OH** into a clean, dry vial.
- Add 100 μ L of the selected solvent to the vial.
- Vortex the mixture vigorously for 1-2 minutes.
- Visually inspect the solution.
 - Soluble: The solid completely dissolves, and the solution is clear (though it may be colored).
 - Partially Soluble: Some solid remains undissolved.
 - Insoluble: The solid does not appear to dissolve at all.
- If the compound dissolves, incrementally add more **Boc-His(Dnp)-OH** until saturation is reached to get a semi-quantitative estimate.
- Record the observations for each solvent.

Protocol 2: Removal of the Dnp Protecting Group in SPPS

This protocol outlines the procedure for the deprotection of the dinitrophenyl (Dnp) group from the histidine side chain while the peptide is still attached to the resin.^[4]

Materials:

- Peptide-resin containing His(Dnp)
- Thiophenol

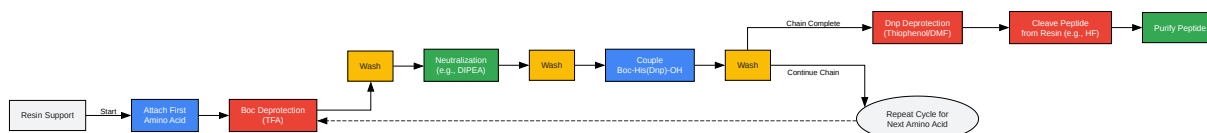
- High-purity, anhydrous N,N-Dimethylformamide (DMF)
- Inert gas (e.g., Nitrogen or Argon)
- Solid-phase peptide synthesis (SPPS) reaction vessel

Procedure:

- Swell the peptide-resin in DMF within the reaction vessel.
- Prepare a 20% solution of thiophenol in DMF.
- Under an inert atmosphere to prevent oxidation, add the thiophenol solution to the swollen resin.
- Allow the reaction to proceed for the recommended time (typically 1-2 hours), with gentle agitation.
- Wash the resin thoroughly with DMF to remove the cleaved Dnp group and excess thiophenol. The washings will be highly colored.
- Proceed with the next step in the peptide synthesis (e.g., final cleavage from the resin).

Workflow for Boc-His(Dnp)-OH in Solid-Phase Peptide Synthesis

The following diagram illustrates a simplified workflow for the incorporation of a **Boc-His(Dnp)-OH** residue into a peptide chain during solid-phase peptide synthesis.



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Caption: Workflow for **Boc-His(Dnp)-OH** in SPPS.

This guide provides essential information on the solubility and handling of **Boc-His(Dnp)-OH** for researchers in peptide synthesis and drug development. While quantitative solubility data remains elusive, the provided qualitative information and protocols offer a solid foundation for its effective use in the laboratory.

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